

Preparing (R)-CMPD-39 Stock Solution for Experimental Use

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Compound of Interest

Compound Name: (R)-CMPD-39

Cat. No.: B12424108

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the preparation of a stock solution of **(R)-CMPD-39**, a selective, non-covalent inhibitor of the deubiquitinase USP30. Accurate preparation of stock solutions is crucial for ensuring the reproducibility and reliability of experimental results. These protocols detail the necessary materials, calculations, and step-by-step procedures for dissolving and storing **(R)-CMPD-39** to maintain its integrity and biological activity.

Compound Data

(R)-CMPD-39 is a potent inhibitor of USP30 with an IC₅₀ of approximately 20 nM.^{[1][2]} It is the R-enantiomer of CMPD-39 and is utilized in research to study processes such as mitophagy and pexophagy.^{[1][2]} The quantitative data for **(R)-CMPD-39**, essential for accurate stock solution preparation, is summarized in the table below. This information is typically found on the Certificate of Analysis (CofA) provided by the supplier.

Parameter	Value	Notes
Chemical Name	(R)-N-(4-(N-(tert-butyl)sulfamoyl)phenyl)-2-(2-(4-fluorophenyl)acetamido)-3-phenylpropanamide	
CAS Number	2242582-40-5	
Molecular Formula	C ₂₆ H ₂₈ FN ₃ O ₄ S	
Molecular Weight	497.58 g/mol	[1][3][4] Crucial for accurate molar concentration calculations.
Appearance	White to off-white solid	[1] Visual confirmation of compound integrity.
Purity	>98% (HPLC)	[3] Should be >98% for most in vitro assays.
Solubility	DMSO: 100 mg/mL (200.97 mM)[3]	Dimethyl sulfoxide (DMSO) is the recommended solvent for creating a high-concentration stock solution.
Recommended Storage	Powder: -20°C for 3 years In solvent: -80°C for 6 months, -20°C for 1 month	[1] Follow supplier recommendations to prevent degradation. Protect from light and moisture.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **(R)-CMPD-39** in Dimethyl Sulfoxide (DMSO). This is a common stock concentration for in vitro experiments.

Materials and Equipment

- **(R)-CMPD-39** powder

- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Calculations

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For a 10 mM (0.010 mol/L) stock solution:

To prepare 1 mL (0.001 L) of a 10 mM stock solution:

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 497.58 \text{ g/mol} = 4.9758 \text{ mg}$
- Therefore, you will need to weigh approximately 4.98 mg of **(R)-CMPD-39** and dissolve it in 1 mL of DMSO.

Alternatively, if you weigh a different amount of the compound, you can calculate the required volume of DMSO:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)})$$

If you weigh 1 mg (0.001 g) of **(R)-CMPD-39**:

- $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / (0.010 \text{ mol/L} \times 497.58 \text{ g/mol})) \times 1,000,000 \mu\text{L/L} = 200.97 \mu\text{L}$
- Therefore, you would dissolve 1 mg of **(R)-CMPD-39** in 200.97 μL of DMSO to achieve a 10 mM concentration.

Step-by-Step Procedure

- **Preparation:** Don appropriate PPE. Ensure the workspace, preferably a chemical fume hood, is clean and sterile, especially if the stock solution will be used for cell-based assays.
- **Equilibration:** Allow the vial of **(R)-CMPD-39** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Weighing the Compound:** Carefully weigh the calculated mass of **(R)-CMPD-39** powder using an analytical balance. Tare the balance with the weighing paper or a microcentrifuge tube before adding the compound.
- **Dissolution:** Transfer the weighed powder to a sterile microcentrifuge tube or amber vial. Add the calculated volume of DMSO to the tube.
- **Mixing:** Cap the tube securely. Vortex the solution for 1-2 minutes until the compound is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution, but check the compound's stability information first. Visually inspect the solution to ensure there are no visible particles.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes to avoid repeated freeze-thaw cycles. Label each aliquot clearly with the compound name, concentration, date of preparation, and storage temperature.
- **Long-term Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^[1]

Preparation of Working Solutions

Working solutions are prepared by diluting the stock solution in the appropriate experimental buffer or cell culture medium.

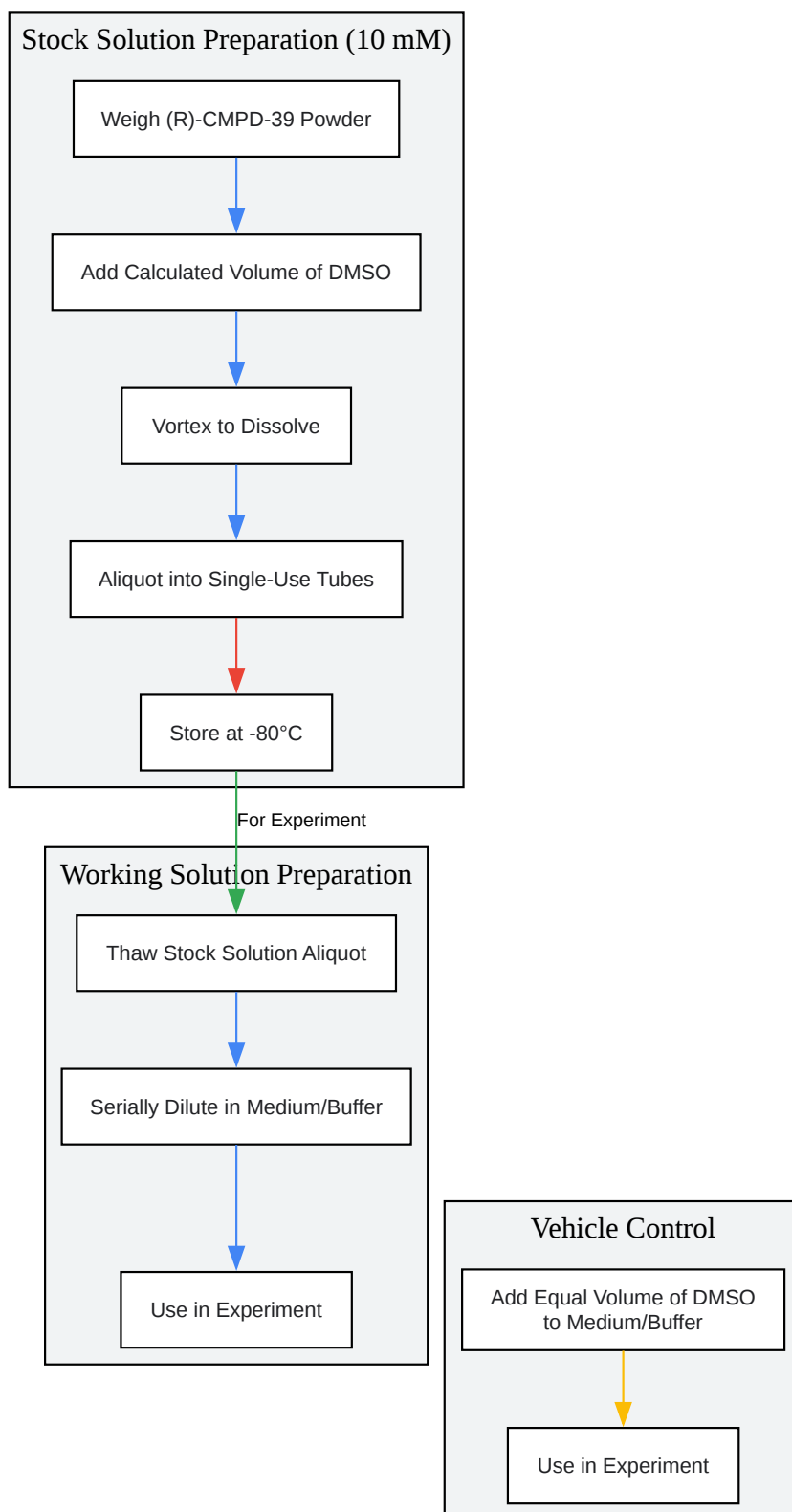
- **Thaw Stock Solution:** Thaw an aliquot of the **(R)-CMPD-39** stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the stock solution in the desired buffer or medium to achieve the final experimental concentrations (e.g., 200 nM to 1 µM for cell-based

assays).[1] It is crucial to ensure thorough mixing at each dilution step.

- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the buffer or medium as was used for the highest concentration of **(R)-CMPD-39**. This is essential to account for any effects of the solvent on the experimental system. The final concentration of DMSO should typically be kept below 0.5% to avoid cytotoxicity.

Diagrams

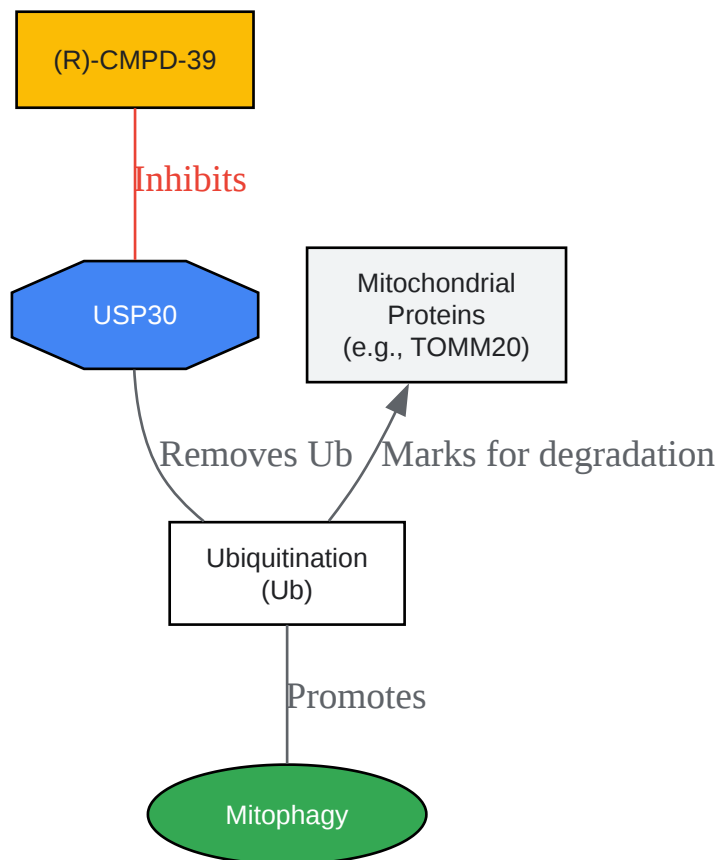
Experimental Workflow



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Caption: Workflow for preparing **(R)-CMPD-39** stock and working solutions.

Signaling Pathway



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Caption: Inhibition of USP30 by **(R)-CMPD-39** enhances mitophagy.

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